An In-depth Technical Guide to the Biological Activity of Ornithine Lactam

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Compound of Interest

Compound Name:	*(R)-3-Aminopiperidin-2-one*
CAS No.:	*88763-76-2*
Cat. No.:	*B113193*

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Disclaimer: Scientific literature extensively covers L-Ornithine lactam, while specific data on the biological activity of its stereoisomer, D-Ornithine lactam, is notably scarce. This guide provides a comprehensive overview of L-Ornithine lactam and contextualizes its potential activities based on related compounds. The information presented is intended for researchers, scientists, and drug development professionals.

Introduction to Ornithine Lactam

Ornithine lactam, a cyclic amide derivative of the non-proteinogenic amino acid ornithine, exists as two stereoisomers: L-Ornithine lactam and D-Ornithine lactam. While both share the same chemical formula, their spatial arrangement of atoms differs, which can lead to distinct biological activities. The vast majority of available research focuses on the L-isomer, which is an endogenous metabolite in humans.

L-Ornithine lactam is formed through the dehydration of L-ornithine.[1] It has been identified as a key metabolite in certain metabolic disorders and is also utilized in various industrial applications.

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Biological Role and Clinical Significance of L-Ornithine Lactam

Metabolic Marker for HHH Syndrome

Elevated plasma levels of L-Ornithine lactam are a diagnostic indicator for Hyperornithinemia-Hyperammonemia-Homocitrullinuria (HHH) syndrome, a rare autosomal recessive disorder of the urea cycle.[1] This condition impairs the transport of ornithine into the mitochondrial matrix, leading to a buildup of ornithine in the cytoplasm and its subsequent conversion to L-ornithine lactam.

Biosynthetic Precursor and Synthetic Intermediate

L-Ornithine lactam serves as a biosynthetic precursor for sinefungin, a nucleoside antibiotic.[1] In the realm of synthetic chemistry, it is a valuable intermediate in the synthesis of dipeptidyl peptidase 4 (DPP-4) inhibitors and various signaling peptides.[2][3]

Quantitative Data: L-Ornithine Lactam in Human Plasma

Due to the lack of specific studies on D-Ornithine lactam, quantitative data regarding its biological activity (e.g., IC50, EC50) is unavailable. However, baseline concentrations of the related L-Ornithine lactam have been quantified in healthy individuals.

Analyte	Matrix	Concentration Range (µM)	Subject Group	Citation
L-Ornithine lactam	Human EDTA-plasma	0.136 - 0.653	Volunteers (n=30)	[4][5]

Contextual Biological Activity: Ornithine and Lactams

To infer the potential biological relevance of D-Ornithine lactam, it is useful to examine the roles of its parent molecule, ornithine, and the broader class of lactam-containing compounds.

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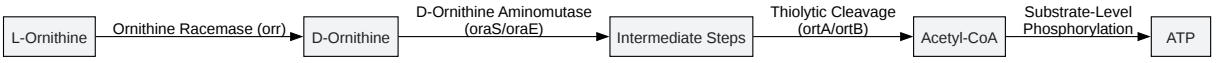
The Role of Ornithine in Metabolism

L-Ornithine is a key intermediate in the urea cycle, the primary pathway for the disposal of excess nitrogen in ureotelic organisms. It is also a precursor for the synthesis of polyamines like putrescine, spermidine, and spermine, which are crucial for cell growth, differentiation, and DNA stabilization.[6]

Certain gut microbes, such as Clostridium difficile, can metabolize ornithine. C. difficile utilizes an oxidative degradation pathway that involves the racemization of L-ornithine to D-ornithine as a key step.[7]



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Caption: Oxidative degradation pathway of ornithine in *C. difficile*.

General Bioactivity of Lactams

The lactam ring is a structural motif found in a wide array of biologically active molecules. The most prominent examples are the β-lactam antibiotics, which include penicillins and cephalosporins. These antibiotics function by inhibiting bacterial cell wall synthesis.

β-Lactam antibiotics mimic the D-alanyl-D-alanine moiety of the peptidoglycan precursors. They form a stable, irreversible covalent bond with the active site serine of penicillin-binding proteins (PBPs), which are essential enzymes (transpeptidases) for cross-linking the bacterial cell wall.[8][9][10] This inhibition leads to a compromised cell wall and, ultimately, bacterial cell lysis.[11][12]

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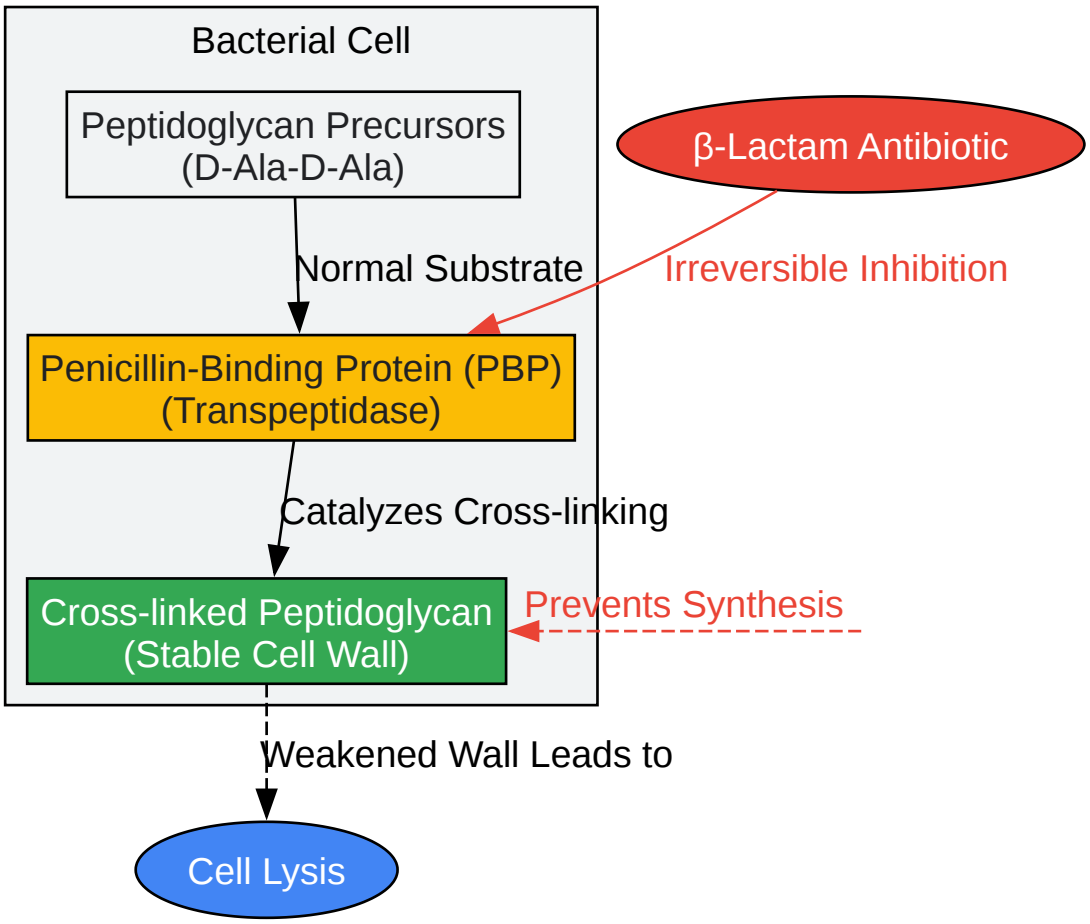

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Caption: General mechanism of action for β-lactam antibiotics.

Experimental Protocols

Specific protocols for assessing the biological activity of D-Ornithine lactam are not available in the literature. However, established methods for the detection and quantification of ornithine lactam in biological matrices can be adapted for such studies.

Quantification of Ornithine Lactam in Plasma by LC-MS/MS

This protocol provides a general workflow for the quantification of ornithine lactam, as described in studies on its L-isomer.[4][5]

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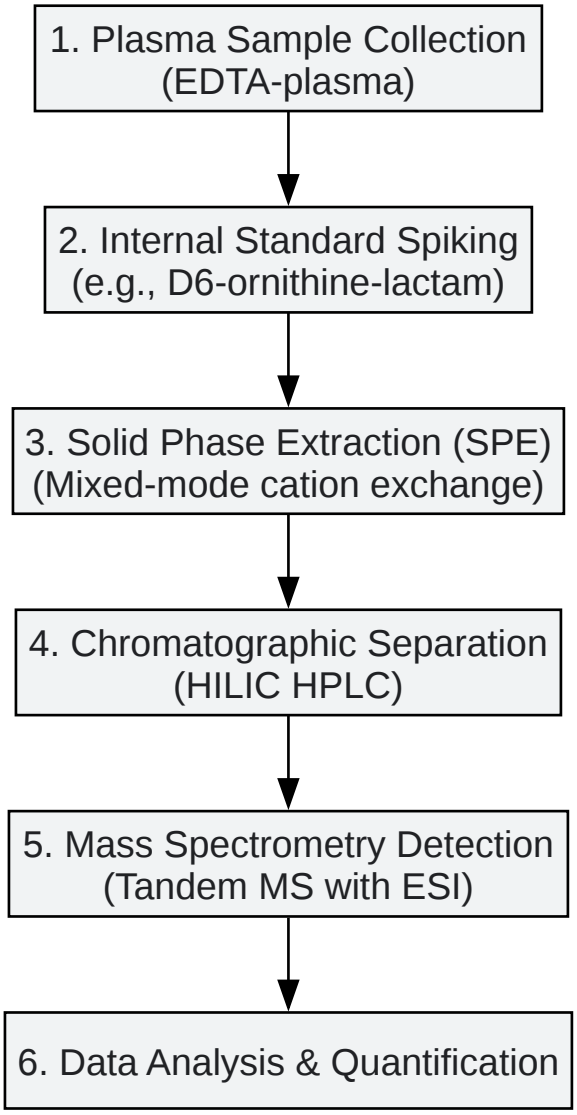

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Caption: Workflow for ornithine lactam quantification via LC-MS/MS.

Methodology:

- Sample Preparation: A known amount of a stable isotope-labeled internal standard (e.g., D6-ornithine-lactam) is added to the plasma sample.
- Extraction: The analyte and internal standard are extracted and concentrated from the plasma matrix using solid-phase extraction (SPE) with a mixed-mode cation exchange column.

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- Chromatography: The extracted sample is injected into a High-Performance Liquid Chromatography (HPLC) system. Separation is achieved on a silica-based analytical column operating in Hydrophilic Interaction Liquid Chromatography (HILIC) mode.

- Detection: The eluent from the HPLC is introduced into a tandem mass spectrometer equipped with an Electrospray Ionization (ESI) source. The mass spectrometer is set to monitor specific precursor-to-product ion transitions for both the analyte and the internal standard, allowing for sensitive and selective detection.

- Quantification: A calibration curve is generated using known concentrations of the analyte. The concentration of ornithine lactam in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Conclusion and Future Directions

The biological activity of D-Ornithine lactam remains an unexplored area of research. While its L-isomer is recognized as a metabolite and disease marker, the specific functions of D-Ornithine lactam are unknown. Given the crucial role of D-amino acids in bacterial physiology and the broad spectrum of activity exhibited by lactam-containing molecules, future investigation into D-Ornithine lactam is warranted.

Research should focus on:

- Screening for Antimicrobial Activity: Investigating whether D-Ornithine lactam exhibits inhibitory effects against various bacterial strains, particularly those that utilize D-amino acids in their cell walls.

- Enzymatic Inhibition Assays: Testing D-Ornithine lactam against a panel of enzymes, including those involved in amino acid metabolism and cell wall synthesis.

- Metabolomic Studies: Developing methods to detect and quantify D-Ornithine lactam in biological systems to understand its potential endogenous roles or its formation by microbiota.

Such studies will be crucial in elucidating the biological significance of this understudied molecule and could unveil novel therapeutic applications.

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